

Strategic Sourcing and Technical Synthesis of Chloromethoxybenzoate Intermediates ()

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Compound of Interest

Compound Name: Methyl 2-chloro-5-(hydroxymethyl)benzoate

Cat. No.: B12084231

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Executive Summary: Market Intelligence & Availability

The molecular formula

represents a class of chlorinated benzoate esters essential for synthesizing active pharmaceutical ingredients (APIs) targeting dopaminergic pathways (e.g., benzamide analogs) and histamine H4 receptors. The two dominant isomers in the global supply chain are Methyl 5-chloro-2-methoxybenzoate (CAS: 33924-48-0) and Methyl 4-chloro-3-methoxybenzoate (CAS: 116022-18-5).

Price Analysis: The Research vs. Commercial Divide

Pricing for these intermediates exhibits a non-linear scaling factor typical of fine chemical building blocks.

Grade	Scale	Price Range (USD)	Lead Time	Primary Source Region
Research (High Purity)	100 mg – 5 g	\$150 – \$200 / 100mg	48 Hours	USA / EU (Sigma, TCI)
Pilot (Process Grade)	100 g – 1 kg	\$500 – \$1,200 / kg	2–3 Weeks	Global Distributors
Commercial Bulk	> 50 kg	\$40 – \$120 / kg	4–8 Weeks	India (Gujarat), China

Sourcing Insight:

- **High-Cost Drivers:** Research-grade pricing (e.g., Sigma-Aldrich) is inflated by analytical certification (NMR, HPLC) and "rare chemical" library maintenance fees.
- **Bulk Opportunities:** Suppliers in Ankleshwar, Gujarat (India) and Jiangsu (China) offer significant cost reductions for uncertified technical grades (95-97%), which process chemists can purify in-house via recrystallization.

Supply Chain Availability

- **Global Stock:** High availability for Methyl 5-chloro-2-methoxybenzoate due to its utility in agrochemical synthesis (dicamba analogs).
- **Risk Factor:** Methyl 4-chloro-3-methoxybenzoate is often "Make-to-Order" (MTO) in bulk quantities. Sourcing teams must validate supplier synthetic capacity before committing to Phase II/III supply agreements.

Technical Deep Dive: Chemical Identity

Understanding the positional isomerism is critical, as it dictates the reactivity profile during downstream nucleophilic aromatic substitution (

).

Key Isomers[1]

- Methyl 5-chloro-2-methoxybenzoate
 - CAS: 33924-48-0[1][2][3][4]
 - Structure: Benzoate ester with ortho-methoxy and meta-chloro substitution relative to the ester.
 - Reactivity: The methoxy group at the ortho position exerts steric influence, protecting the carbonyl from premature hydrolysis.
- Methyl 4-chloro-3-methoxybenzoate
 - CAS: 116022-18-5[5]
 - Reactivity: The para-chloro position is highly activated for metal-catalyzed cross-coupling (Suzuki-Miyaura) or displacement by amines.

Chemical Property Matrix[1][4][6][7][8]

Property	Value	Relevance to Protocol
Molecular Weight	200.62 g/mol	Stoichiometric calculations.
Melting Point	150–152 °C	Solid handling; ideal for recrystallization.
Solubility	DCM, EtOAc, MeOH	Compatible with standard organic workups.
Flash Point	~120 °C	Requires standard thermal safety protocols.

Synthesis Protocol: Fischer Esterification

Objective: Synthesize Methyl 5-chloro-2-methoxybenzoate from 5-chloro-2-methoxybenzoic acid. Rationale: Acid-catalyzed Fischer esterification is selected over acyl chloride methods for its atom economy, safety (no

gas generation), and scalability.

Materials

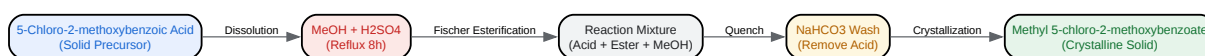
- Precursor: 5-Chloro-2-methoxybenzoic acid (1.0 eq)
- Solvent/Reagent: Methanol (anhydrous, excess, 10-20 eq)
- Catalyst: Sulfuric acid (, conc., 0.1 eq) or p-Toluenesulfonic acid (pTSA).
- Drying Agent: Magnesium Sulfate ().

Step-by-Step Methodology

- Setup: Equip a 500 mL Round Bottom Flask (RBF) with a magnetic stir bar and a reflux condenser. Connect a drying tube () to the top of the condenser to exclude atmospheric moisture.
- Charging: Add 5-chloro-2-methoxybenzoic acid (20.0 g, 107 mmol) to the RBF.
- Solvation: Add anhydrous Methanol (150 mL). Stir until the solid is dispersed (partial solubility is acceptable initially).
- Catalysis: Slowly add concentrated (1.0 mL) dropwise. Caution: Exothermic reaction.
- Reflux: Heat the mixture to a gentle reflux (65 °C) for 6–8 hours.
 - Self-Validation Check: Monitor reaction progress via TLC (30% EtOAc in Hexane). The starting material (acid) will streak/stay at baseline; the product (ester) will move to .
- Workup:

- Cool reaction to room temperature.[6]
- Concentrate in vacuo to remove excess methanol (recover solvent).
- Dissolve residue in Ethyl Acetate (100 mL).
- Wash with Saturated (
- mL) to neutralize catalyst and remove unreacted acid. Note: Cessation of bubbling (
-) indicates neutralization.
- Wash with Brine (50 mL).
- Isolation: Dry organic layer over
- , filter, and evaporate to dryness.
- Purification: Recrystallize the crude solid from hot Ethanol/Water (9:1) to yield white crystalline needles.

Synthesis Workflow Diagram



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Figure 1: Critical path for the acid-catalyzed synthesis of C₉H₉ClO₃ benzoate intermediates.

Strategic Applications in Drug Development

Scaffold for Dopamine Antagonists

The 2-methoxy-5-chloro substitution pattern is homologous to the benzamide core of Metoclopramide and Cisapride.

- Mechanism: The ester moiety serves as a temporary protecting group or a precursor for amidation.
- Workflow:
 - or Nitration (if adding amino groups).
 - Ester hydrolysis

Acid chloride formation

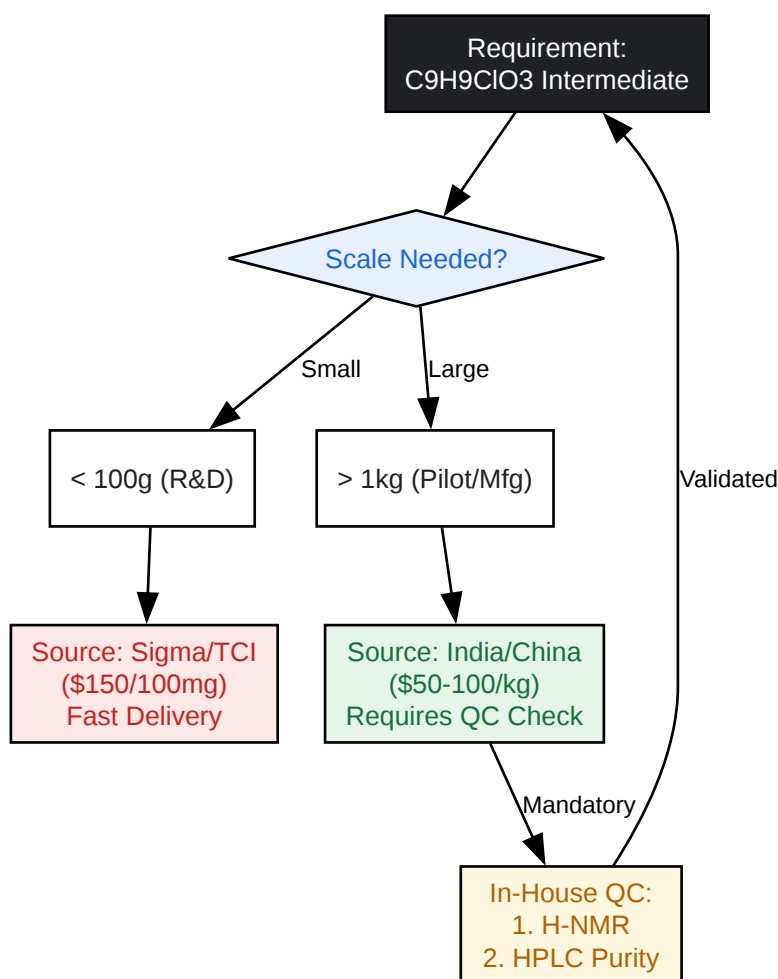
Amide coupling.

H4 Receptor Ligands

Recent medicinal chemistry efforts utilize Methyl 4-chloro-3-methoxybenzoate to synthesize aryl-1,3,5-triazine derivatives.[2]

- Role: The benzoate acts as the "Left-Hand Side" (LHS) lipophilic anchor, improving the binding affinity to the G-protein coupled receptor.

Decision Logic for Sourcing



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Figure 2: Sourcing decision matrix balancing cost, speed, and quality control requirements.

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